

Chemical & Physical Properties of Trimyristin

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Compound Focus: Trimyristin

CAS No.: 555-45-3

Cat. No.: S545909

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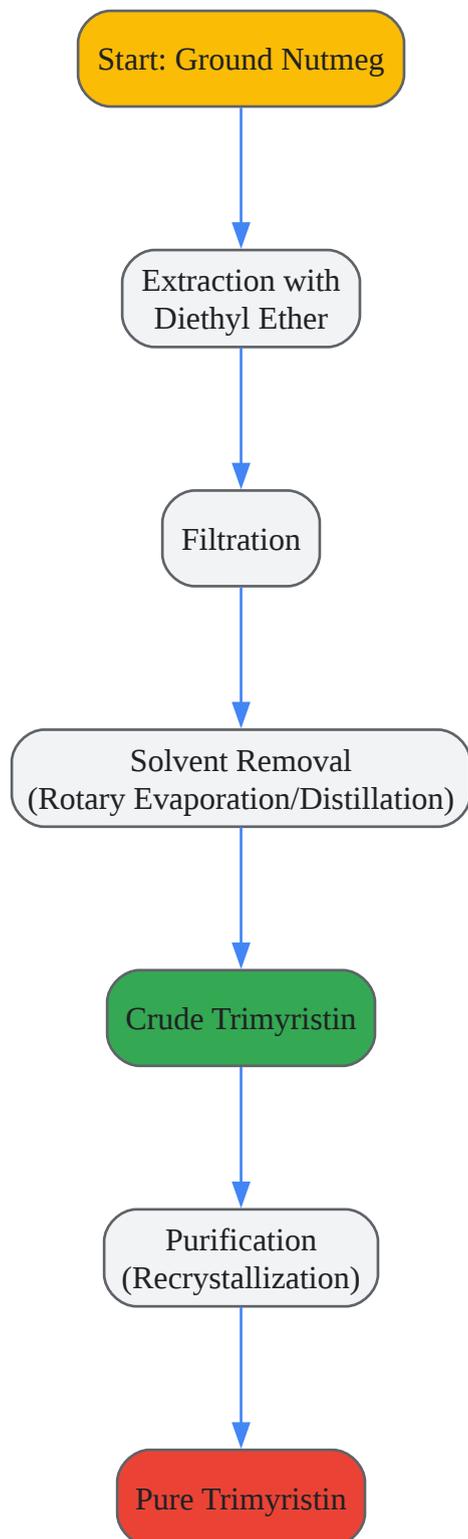
The table below summarizes the key identifiers and physical characteristics of **trimyristin** for a quick reference.

Property	Value / Description
Systematic IUPAC Name	Propane-1,2,3-triyl tri(tetradecanoate) [1]
CAS Registry Number	555-45-3 [2] [3]
Molecular Formula	$C_{45}H_{86}O_6$ [1] [2] [3]
Molecular Weight	723.18 g/mol [2]
Appearance	White to yellowish-gray, crystalline solid [1] [2]
Melting Point	55–60 °C (commercial); 56–57 °C (reference) [1] [2]
Solubility	Insoluble in water; soluble in ethanol, acetone, diethyl ether, chloroform, dichloromethane, benzene [1]

Experimental Protocols

Isolation from Nutmeg

The isolation of **trimyristin** from nutmeg is a common introductory organic chemistry experiment due to its high concentration in the spice (20-25% of the dry mass) [1]. The following workflow outlines the core steps for this extraction and purification process.



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Diagram of the isolation workflow for **trimyristin** from nutmeg.

- **Principle:** Separation leverages the high solubility of **trimyristin** in organic solvents like diethyl ether at room temperature, while other components in nutmeg remain less soluble [1].
- **Key Steps:**
 - **Extraction:** Ground nutmeg is soaked in diethyl ether [1].
 - **Filtration:** The mixture is filtered to remove insoluble solid residues [1].
 - **Solvent Removal:** The ether is evaporated from the filtrate using distillation or rotary evaporation, yielding crude **trimyristin** [1].
 - **Purification:** The crude product can be purified via recrystallization to obtain pure **trimyristin** [1].

HPLC-MS Analytical Method

For precise analysis, an HPLC-MS method can be used for triglyceride mixtures including **trimyristin** [4].

- **Column:** Lipak, 3.2 x 100 mm, 5 μ m, 100 \AA (dual ended) [4].
- **Mobile Phase:** Gradient from **MeOH/EtOH – 60/40% to 10/90%** over 10 minutes [4].
- **Buffer:** **Ammonium formate (10 mM)** with **Formic Acid (0.05%)** [4].
- **Flow Rate:** **0.5 ml/min** [4].
- **Detection:** **ESI-SIM** monitoring specific adducts: $[M+NH_4]^+$ (m/z 741 for **trimyristin**) and $[M+HCOOH+H]^+$ [4].

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References

1. Trimyristin [en.wikipedia.org]
2. Trimyristin 555-45-3 | TCI AMERICA [tcichemicals.com]
3. Trimyristin - the NIST WebBook [webbook.nist.gov]

4. HPLC-MS Method for Analysis of Lipid Standards [sielc.com]

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